

Application Note: Determination of Molecular Weight using a SUPERDEX 75 Column

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Compound of Interest

Compound Name: *SUPERDEX 75*

CAS No.: *133249-26-0*

Cat. No.: *B1179487*

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Introduction

Size Exclusion Chromatography (SEC) is a powerful and widely used technique for the separation of biomolecules based on their hydrodynamic radius. The **SUPERDEX 75** column, packed with a composite matrix of cross-linked agarose and dextran, is specifically designed for high-resolution separation of proteins, peptides, and other biomolecules within a molecular weight range of 3,000 to 70,000 Daltons (Da) for globular proteins.^{[1][2][3][4][5]} This application note provides a detailed protocol for determining the molecular weight of a protein sample using a **SUPERDEX 75** column.

The principle of SEC relies on the differential partitioning of molecules between the mobile phase and the pores of the stationary phase. Larger molecules, which are excluded from the pores, travel a shorter path and elute first. Smaller molecules can penetrate the pores to varying extents, resulting in a longer retention time. By calibrating the column with a set of standard proteins of known molecular weights, a relationship between elution volume and molecular weight can be established, allowing for the determination of the molecular weight of an unknown protein.^{[6][7]}

Key Features of the **SUPERDEX 75** Column

The **SUPERDEX 75** column offers several advantages for molecular weight determination:

- **High Resolution:** The small, uniform bead size of the matrix allows for excellent separation of molecules within its effective fractionation range.[\[4\]](#)[\[5\]](#)
- **Chemical Stability:** The column is stable in a wide range of aqueous buffers, including those containing high concentrations of salt, urea, or guanidine hydrochloride, providing flexibility in experimental design.[\[1\]](#)[\[8\]](#)
- **Reproducibility:** The robust nature of the column ensures high lot-to-lot consistency and reliable performance over multiple runs.[\[1\]](#)

Experimental Protocol

This protocol outlines the necessary steps for determining the molecular weight of a protein sample using a **SUPERDEX 75** 10/300 GL column.

1. Materials and Equipment

- **SUPERDEX 75** 10/300 GL column
- Chromatography system (e.g., ÄKTA™ protein purification system)
- UV detector
- Gel Filtration Standards (see Table 1 for examples)
- Mobile phase (e.g., Phosphate Buffered Saline (PBS): 50 mM sodium phosphate, 0.15 M NaCl, pH 7.2)
- Sample of unknown protein
- 0.22 µm syringe filters

2. System and Column Preparation

- **Degas the Mobile Phase:** Thoroughly degas the mobile phase to prevent bubble formation in the system, which can interfere with the separation.
- **System Wash:** Wash the chromatography system thoroughly with the mobile phase to remove any contaminants.
- **Column Equilibration:** Equilibrate the **SUPERDEX 75** column with at least two column volumes of the mobile phase at the desired flow rate (e.g., 0.5 mL/min) until a stable baseline is achieved.[\[3\]](#)[\[9\]](#)

3. Calibration Curve Generation

- **Prepare Protein Standards:** Prepare individual solutions of at least 3-5 protein standards of known molecular weights in the mobile phase. The concentration of each standard should be sufficient to give a distinct peak (e.g., 1-5 mg/mL). A mixture of standards can also be used if they are well-resolved.
- **Filter Standards:** Filter each protein standard solution through a 0.22 µm syringe filter to remove any particulate matter.[\[3\]](#)
- **Inject Standards:** Sequentially inject a defined volume (e.g., 100 µL) of each filtered protein standard onto the equilibrated column.[\[3\]](#)
- **Record Elution Volumes:** Monitor the elution profile using the UV detector (typically at 280 nm for proteins) and record the elution volume (V_e) corresponding to the peak maximum for each standard.
- **Determine Void Volume (V_o):** The void volume is the elution volume of a molecule that is completely excluded from the pores of the column matrix. This can be determined by injecting a high molecular weight molecule such as Blue Dextran 2000.[\[10\]](#)
- **Calculate K_{av} :** For each standard, calculate the distribution coefficient (K_{av}) using the following equation: $K_{av} = (V_e - V_o) / (V_c - V_o)$ Where:
 - V_e = Elution volume of the protein standard
 - V_o = Void volume of the column

- V_c = Geometric column volume (for a 10/300 column, V_c is approximately 24 mL)[3]
- Plot Calibration Curve: Plot a graph of the logarithm of the molecular weight (log MW) of the protein standards on the y-axis against their corresponding K_{av} values on the x-axis. This should yield a linear relationship within the fractionation range of the column.[6][11]

4. Analysis of Unknown Sample

- Prepare Unknown Sample: Prepare a solution of the unknown protein in the mobile phase at a concentration that will give a detectable peak.
- Filter Sample: Filter the unknown sample through a 0.22 μm syringe filter.[3]
- Inject Sample: Inject the same volume of the filtered unknown sample as used for the standards onto the equilibrated column.
- Determine Elution Volume: Record the elution volume (V_e) of the unknown protein peak.
- Calculate K_{av} : Calculate the K_{av} for the unknown protein using the same formula as for the standards.
- Determine Molecular Weight: Using the equation of the line from the calibration curve, determine the log MW of the unknown protein from its K_{av} value. The molecular weight is then calculated by taking the antilog of this value.

Data Presentation

Table 1: Typical Protein Standards for **SUPERDEX 75** Calibration

Protein Standard	Molecular Weight (Da)
Aprotinin	6,500
Ribonuclease A	13,700
Carbonic Anhydrase	29,000
Ovalbumin	43,000
Conalbumin	75,000
Aldolase	158,000

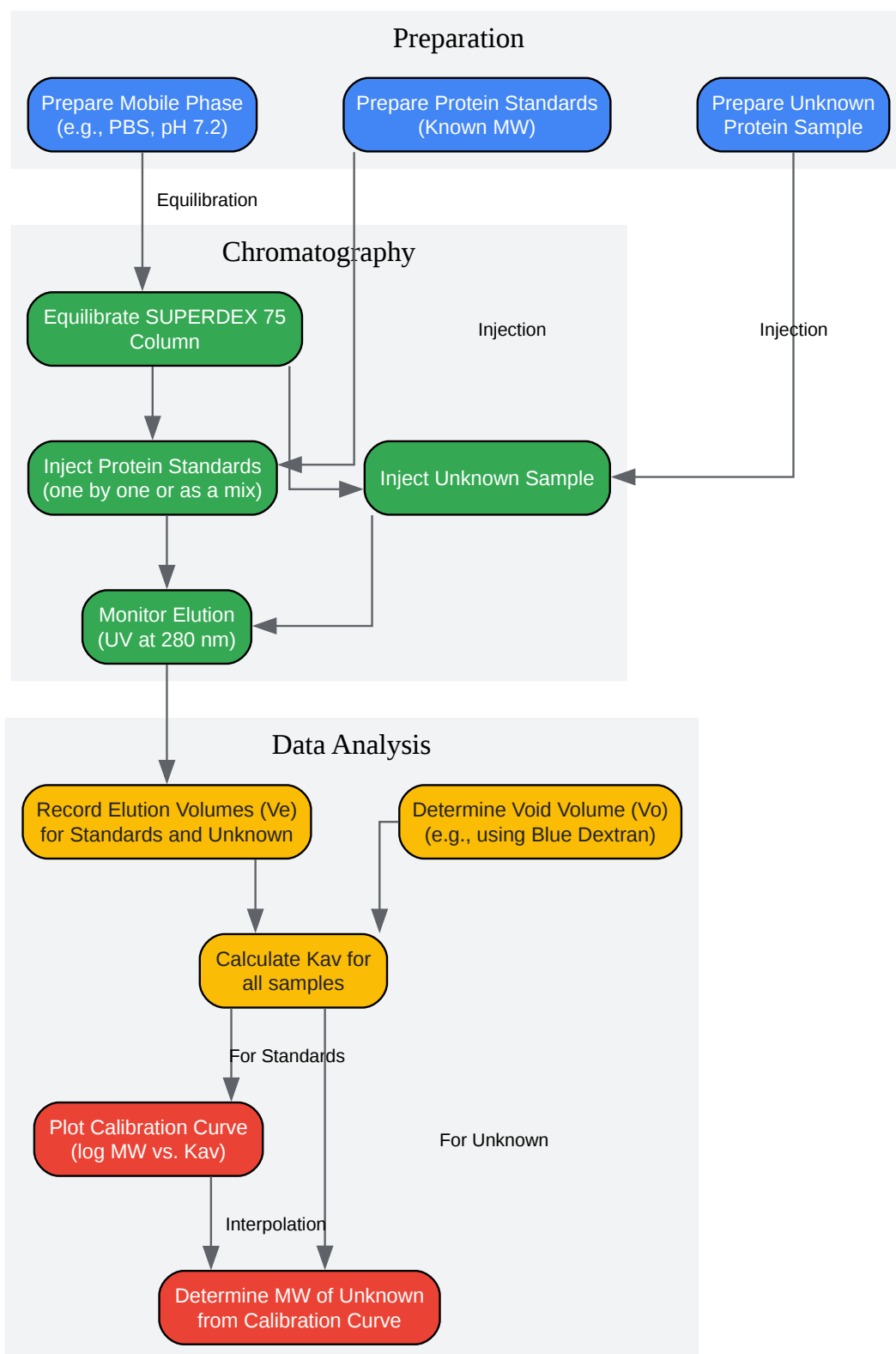
Note: The selection of standards should bracket the expected molecular weight of the unknown sample.[\[12\]](#)

Table 2: **SUPERDEX 75** 10/300 GL Column Specifications

Parameter	Value
Matrix	Composite of cross-linked agarose and dextran
Particle Size (average)	13 μ m
Molecular Weight Range (globular proteins)	3,000 - 70,000 Da
Bed Dimensions	10 x 300 mm
Bed Volume	~24 mL
Recommended Flow Rate	0.25 - 0.75 mL/min
Maximum Pressure	1.8 MPa (261 psi)

[\[1\]](#)[\[3\]](#)

Visualization



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Caption: Workflow for molecular weight determination.

Troubleshooting

- **Broad Peaks:** This may be due to sample aggregation, interactions with the column matrix, or too high a sample concentration. Consider optimizing the buffer composition (e.g., increasing ionic strength) or reducing the sample load.
- **Asymmetric Peaks:** Tailing peaks can indicate interactions with the column. Fronting peaks might suggest sample overload.
- **Inconsistent Elution Times:** This could be caused by fluctuations in flow rate, temperature, or improper column packing. Ensure the system is functioning correctly and the column is well-equilibrated.
- **Poor Resolution:** Ensure the chosen standards and the unknown sample fall within the optimal separation range of the **SUPERDEX 75** column. For very similar-sized molecules, a longer column or a shallower gradient (if applicable in other chromatography forms) might be needed.

By following this detailed protocol and considering the provided information, researchers can accurately and reliably determine the molecular weight of their protein samples using a **SUPERDEX 75** column.

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References

- [1. Superdex 75 10/300 GL HPLC Column - 17-5174-01 : UVISON.com \[uvison.com\]](#)
- [2. cytivalifesciences.com \[cytivalifesciences.com\]](#)
- [3. b3p.it.helsinki.fi \[b3p.it.helsinki.fi\]](#)
- [4. uni-onward.com.tw \[uni-onward.com.tw\]](#)
- [5. cdn.cytivalifesciences.com \[cdn.cytivalifesciences.com\]](#)

- [6. youtube.com \[youtube.com\]](https://www.youtube.com)
- [7. bitesizebio.com \[bitesizebio.com\]](https://www.bitesizebio.com)
- [8. cdn.cytivalifesciences.com \[cdn.cytivalifesciences.com\]](https://cdn.cytivalifesciences.com)
- [9. pro.unibz.it \[pro.unibz.it\]](https://pro.unibz.it)
- [10. cdn.cytivalifesciences.com \[cdn.cytivalifesciences.com\]](https://cdn.cytivalifesciences.com)
- [11. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [12. gels.yilimart.com \[gels.yilimart.com\]](https://gels.yilimart.com)
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